

An In-depth Technical Guide to Ammonium Borates: Synthesis, Properties, and Characterization

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Compound of Interest

Compound Name: Ammonium borate

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This technical guide provides a comprehensive overview of **ammonium borates**, focusing on their chemical identities, synthesis protocols, and key physicochemical properties. The information is intended to serve as a valuable resource for researchers and professionals involved in materials science, chemical synthesis, and formulation development.

Chemical Identity and Physicochemical Properties

Ammonium borates are a class of inorganic compounds formed from the reaction of boric acid with ammonia. Depending on the stoichiometry of the reactants and the reaction conditions, various forms of **ammonium borate** can be synthesized, each with distinct properties and applications. The most common forms are ammonium metaborate, ammonium tetraborate, and ammonium pentaborate, which can also exist in various hydrated states.

The following tables summarize the key identification and physicochemical data for these compounds.

Table 1: Chemical Identification of Common **Ammonium Borates**

Compound Name	Molecular Formula	CAS Number	Molar Mass (g/mol)
Ammonium Metaborate	NH_4BO_2	13862-46-5	60.84
Ammonium Tetraborate Tetrahydrate	$(\text{NH}_4)_2\text{B}_4\text{O}_7 \cdot 4\text{H}_2\text{O}$	12228-87-4	263.38
Ammonium Pentaborate Tetrahydrate	$\text{NH}_4\text{B}_5\text{O}_8 \cdot 4\text{H}_2\text{O}$	12046-04-7	272.15
Ammonium Pentaborate Octahydrate	$\text{NH}_4\text{B}_5\text{O}_8 \cdot 8\text{H}_2\text{O}$	12229-12-8	344.21
Triazanium;borate	$\text{BH}_{12}\text{N}_3\text{O}_3$	11128-98-6, 12007-57-7, 22694-75-3	112.93[1]
Ammonium borate hydrate	$\text{BH}_{14}\text{N}_3\text{O}_4$	-	130.94[2]

Table 2: Physicochemical Properties of Selected **Ammonium Borates**

Property	Ammonium Tetraborate Tetrahydrate	Ammonium Pentaborate Tetrahydrate
Appearance	White crystalline powder	White crystalline granules[3]
Density (g/cm ³)	2.37	1.58[3]
Solubility in Water	Soluble	~10.9% by weight at room temperature[3]
Decomposition Point	87 °C	Stable to about 110°C[3]

Experimental Protocols for Synthesis

The synthesis of **ammonium borates** generally involves the controlled reaction of boric acid and ammonia in an aqueous solution. The specific product obtained is dependent on the molar ratio of the reactants and the crystallization temperature.

Synthesis of Ammonium Tetraborate and Ammonium Pentaborate

This protocol describes a method for the simultaneous production of ammonium tetraborate and ammonium pentaborate.[\[4\]](#)

Materials:

- Purified Boric Acid
- Concentrated Ammonia Solution (28-30%)
- Deionized Water
- Stainless Steel Reactor with Stirring and Temperature Control
- Filtration Apparatus
- Drying Oven

Procedure for Ammonium Tetraborate:

- Add 28 kg of concentrated ammonia water to the stainless steel reactor.
- Slowly add 45 kg of purified boric acid to the ammonia water while stirring.
- Maintain the reaction temperature at $35 \pm 2^{\circ}\text{C}$.
- Continue stirring until all the boric acid has dissolved and the solution is clear.
- Stop stirring and heating. Cool the reactor with circulating water to 20°C .
- Resume stirring until a significant amount of precipitate has formed.

- Stop stirring and allow the mixture to sit overnight at a controlled temperature of $15 \pm 2^\circ\text{C}$.
- Collect the solid precipitate by filtration and allow it to dry naturally. The resulting product is ammonium tetraborate.

Procedure for Ammonium Pentaborate:

- Combine the mother liquor from the ammonium tetraborate synthesis. This solution contains approximately 7% ammonium tetraborate.
- Inject 49 kg of a 1:1 ammonia water solution into the mother liquor.
- Slowly add 55 kg of purified boric acid under the same conditions as the tetraborate synthesis.
- Once the boric acid is fully dissolved, stop heating and stirring.
- Cool the reactor with cold water while stirring.
- When the temperature is below 15°C , stop stirring and let it cool and sit overnight at a controlled temperature of $12 \pm 2^\circ\text{C}$ to allow for precipitation.
- Collect the precipitate by filtration and dry it in an oven at 75°C to obtain ammonium pentaborate.

Synthesis of Ammonium Bis(malonato)borate

This protocol describes the synthesis of a more complex borate salt, ammonium bis(malonato)borate.^[5]

Materials:

- Malonic Acid
- Boric Acid
- Ammonium Carbonate
- Double-Distilled Water

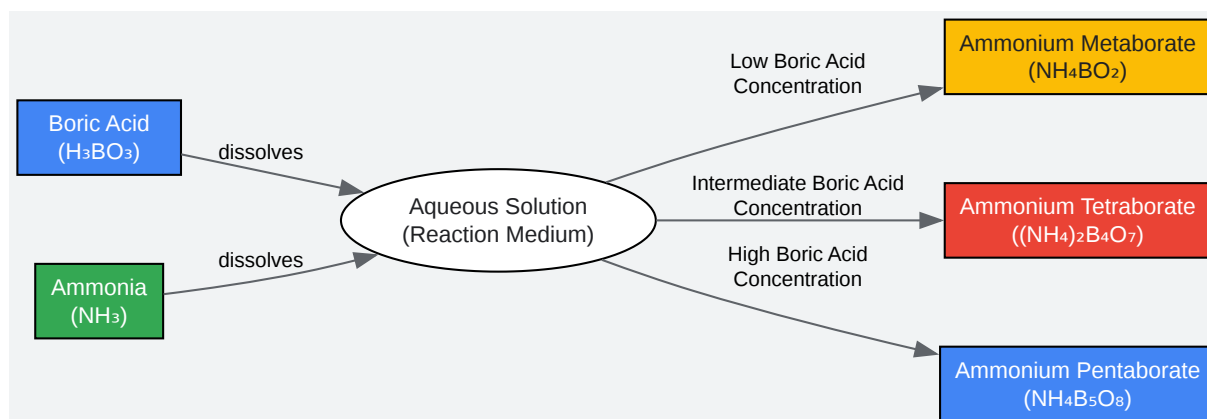
- Glass Reaction Vessel
- Heating and Stirring Apparatus
- Filtration Apparatus

Procedure:

- Dissolve a mixture of malonic acid, boric acid, and ammonium carbonate in a 4:2:1 molar ratio in double-distilled water with continuous stirring.
- Gently heat the solution to 313–323 K to ensure complete dissolution, resulting in a clear, homogeneous mixture.
- Allow the solution to cool to room temperature and filter to remove any particulate impurities.
- Transfer the filtrate to a clean glass vessel covered with a perforated lid to control evaporation.
- Place the vessel in a draft-free environment maintained at a temperature of 298–303 K.
- Over a period of 60 days, slow evaporation of the solvent will lead to the growth of well-defined colorless blocks of ammonium bis(malonato)borate.
- Carefully extract the crystals, rinse them with cold distilled water to remove surface impurities, and air-dry at room temperature.

Structural Relationships and Synthesis Pathway

The formation of different **ammonium borates** from boric acid and ammonia is a pH-dependent equilibrium process. The following diagram illustrates the general synthesis pathway and the relationship between the key reactants and products.



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Caption: General synthesis pathway for different **ammonium borates**.

Thermal Decomposition

The thermal stability of **ammonium borates** is a critical property. For instance, ammonium pentaborate octahydrate undergoes a two-step thermal decomposition process. The initial step involves dehydration, followed by deamination at higher temperatures.[6] The deamination step for both ammonium tetraborate and ammonium pentaborate occurs between 310-335°C.[6] The dehydration of ammonium pentaborate occurs in a narrow range of 165-175°C, whereas for ammonium tetraborate, it happens over a broader range from 70-250°C.[6]

This guide provides foundational knowledge for the synthesis and characterization of various **ammonium borates**. For specific applications, further optimization of the described protocols and detailed analytical characterization are recommended.

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